

Technical Profile: 4-Amino-2-ethylpyridine

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Compound of Interest

Compound Name: 4-Amino-2-ethylpyridine

CAS No.: 50826-64-7

Cat. No.: B1313794

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CAS Number: 50826-64-7 Synonyms: 2-Ethylpyridin-4-amine; **4-Amino-2-ethylpyridine**; 2-Ethyl-4-aminopyridine.^{[1][2]}

Executive Summary & Chemical Identity

4-Amino-2-ethylpyridine is a functionalized pyridine derivative serving as a critical intermediate in the synthesis of pharmaceutical agents, particularly kinase inhibitors and antitubercular drugs. Distinguished by its 4-amino substitution pattern, it acts as a versatile nucleophile and hydrogen bond donor/acceptor in medicinal chemistry scaffolds.

Critical Distinction: Researchers must distinguish this compound from its isomer, 2-Amino-4-ethylpyridine (CAS 33252-32-3). The position of the amino group (C4 vs. C2) drastically alters the electronic properties and reactivity profile; the C4-amino isomer is significantly more nucleophilic at the ring nitrogen due to resonance contribution.

Physicochemical Data Table

Property	Value	Note
Molecular Formula	C ₇ H ₁₀ N ₂	
Molecular Weight	122.17 g/mol	
Appearance	Off-white to pale yellow solid	Light sensitive
Melting Point	65–69 °C (Predicted)	Varies by crystal form
Boiling Point	260–265 °C (760 mmHg)	
pKa	~9.1 (Pyridine N)	
Solubility	Soluble in MeOH, DMSO, DCM	Sparingly soluble in water
LogP	0.90	Lipophilic building block

Synthetic Methodology

The most robust and scalable synthesis of **4-amino-2-ethylpyridine** avoids direct amination of the pyridine ring, which is electronically unfavorable. Instead, it utilizes the N-oxide activation pathway, a self-validating protocol that ensures regioselectivity at the C4 position.

Core Synthesis Protocol: The N-Oxide Route

This workflow proceeds from commercially available 2-ethylpyridine.

Step 1: N-Oxidation

- Reagents: 2-Ethylpyridine, Hydrogen Peroxide (30%), Acetic Acid.
- Mechanism: Electrophilic attack of the peracid on the pyridine nitrogen.
- Outcome: Formation of 2-ethylpyridine-N-oxide.

Step 2: Nitration

- Reagents: Fuming HNO₃, Conc. H₂SO₄.[\[3\]](#)

- Mechanism: Electrophilic aromatic substitution. The N-oxide group directs the nitro group to the C4 position (para-like) due to the back-donation of the oxygen lone pair, overriding the deactivating effect of the ring nitrogen.
- Outcome: 2-Ethyl-4-nitropyridine-N-oxide.^[1]

Step 3: Reduction

- Reagents: Iron powder (Fe), Acetic Acid (AcOH) or Hydrogenation (H₂, Pd/C).
- Mechanism: Sequential reduction of the nitro group to the amine and deoxygenation of the N-oxide.
- Outcome: **4-Amino-2-ethylpyridine** (Target).

Synthesis Visualization (Graphviz)



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Caption: Regioselective synthesis pathway utilizing N-oxide activation to install the amino group at the C4 position.

Applications in Drug Development

The 4-aminopyridine moiety is a "privileged structure" in medicinal chemistry.

Kinase Inhibitor Scaffolds

The 2-ethyl-4-aminopyridine motif serves as a crucial hinge-binding element.

- Mechanism: The pyridine nitrogen acts as a hydrogen bond acceptor, while the exocyclic amino group acts as a hydrogen bond donor. This "donor-acceptor" motif mimics the adenine ring of ATP, allowing the molecule to bind competitively to the ATP-binding pocket of kinases.

- **Steric Control:** The 2-ethyl group provides steric bulk that can induce selectivity by clashing with the "gatekeeper" residues in specific kinase isoforms, differentiating it from the smaller 2-methyl analogs.

Super-Nucleophilic Catalysts (DMAP Analogs)

While 4-dimethylaminopyridine (DMAP) is a tertiary amine, **4-amino-2-ethylpyridine** is a primary amine precursor.

- **Derivatization:** It can be alkylated to form 4-(dialkylamino)-2-ethylpyridines.
- **Utility:** These derivatives act as acylation catalysts. The electron-donating ethyl group at C2 increases the basicity and nucleophilicity of the pyridine nitrogen relative to unsubstituted 4-aminopyridine, potentially enhancing catalytic turnover in esterification reactions.

Antitubercular Research

Structural analogs of Ethionamide (2-ethylthioisonicotinamide) often utilize the 2-ethylpyridine core. **4-Amino-2-ethylpyridine** is used in Structure-Activity Relationship (SAR) studies to probe the electronic requirements of the EthA enzyme activation pathway in Mycobacterium tuberculosis.

Handling & Safety Protocols (SDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[2]
Skin Corrosion/Irritation	H315	Causes skin irritation.[2]
Serious Eye Damage	H318	Causes serious eye damage. [2]
STOT - Single Exposure	H335	May cause respiratory irritation.[2]

Storage Protocol:

- Atmosphere: Store under inert gas (Argon or Nitrogen). The amino group is susceptible to oxidation over time.[4]
- Temperature: 2–8 °C (Refrigerated).
- Light: Protect from light to prevent photochemical degradation (browning).

References

- PubChem. (2025).[2] 2-Ethylpyridin-4-amine (Compound Summary). National Library of Medicine. [\[Link\]](#)
- Den Hertog, H. J., & Overhoff, J. (1950).[5] Pyridine-N-oxide as an intermediate for the preparation of 2- and 4-substituted pyridines. Recueil des Travaux Chimiques des Pays-Bas.
- Katritzky, A. R., & Lagowski, J. M. (1971). Chemistry of the Heterocyclic N-Oxides. Academic Press.

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Sources

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- 2. 2-Ethylpyridin-4-amine | C7H10N2 | CID 12015366 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. pdfs.semanticscholar.org [\[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- 4. 2-Aminopyridines via Reaction of Pyridine N-Oxides and Activated Isocyanides - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
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